

Spectroscopic Profile of N-Cinnamylpiperidine: A Technical Guide

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Compound of Interest

Compound Name: *N-Cinnamylpiperidine*

CAS No.: 5882-82-6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **N-Cinnamylpiperidine** (1-[(E)-3-phenylprop-2-enyl]piperidine), a molecule of interest in medicinal chemistry and organic synthesis. The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering a foundational dataset for its identification, characterization, and application in further research.

Core Spectroscopic Data

The empirical formula for **N-Cinnamylpiperidine** is $C_{14}H_{19}N$, with a molecular weight of 201.31 g/mol and an exact mass of 201.151749610 Da.^{[1][2]} The spectroscopic data presented below corresponds to the (E)-isomer.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The 1H and ^{13}C NMR data provide detailed information about the hydrogen and carbon framework of **N-Cinnamylpiperidine**, respectively.

Table 1: ¹H NMR Spectroscopic Data for N-Cinnamylpiperidine

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.20 - 7.40	m	5H	Phenyl-H
6.53	d, J = 15.8 Hz	1H	Cinnamyl-H α
6.25	dt, J = 15.8, 6.4 Hz	1H	Cinnamyl-H β
3.10	d, J = 6.4 Hz	2H	Cinnamyl-H γ
2.35 - 2.50	m	4H	Piperidine-H α
1.50 - 1.65	m	4H	Piperidine-H β
1.35 - 1.50	m	2H	Piperidine-H γ

Table 2: ¹³C NMR Spectroscopic Data for N-Cinnamylpiperidine

Chemical Shift (δ) ppm	Assignment
137.5	Phenyl-C (quaternary)
132.9	Cinnamyl-C β
128.6	Phenyl-CH
127.2	Phenyl-CH
126.9	Cinnamyl-C α
126.2	Phenyl-CH
61.5	Cinnamyl-C γ
54.5	Piperidine-C α
26.0	Piperidine-C β
24.5	Piperidine-C γ

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in a molecule through their characteristic vibrational frequencies.

Table 3: IR Spectroscopic Data for **N-Cinnamylpiperidine**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3050 - 3020	Medium	Aromatic C-H Stretch
2930 - 2850	Strong	Aliphatic C-H Stretch
1650	Medium	C=C Stretch (alkene)
1600, 1495, 1450	Medium-Weak	Aromatic C=C Stretch
970	Strong	=C-H Bend (trans-alkene)
745, 695	Strong	C-H Out-of-plane Bend (monosubstituted benzene)

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, confirming the molecular weight and offering insights into its structure.

Table 4: Mass Spectrometry Data for **N-Cinnamylpiperidine**

m/z	Relative Intensity (%)	Assignment
201	45	[M] ⁺ (Molecular Ion)
117	100	[C ₉ H ₉] ⁺ (Cinnamyl cation)
98	85	[C ₆ H ₁₂ N] ⁺ (Piperidinemethyl cation)
91	30	[C ₇ H ₇] ⁺ (Tropylium cation)
84	60	[C ₅ H ₁₀ N] ⁺ (Piperidine fragment)

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above. Specific instrument parameters may vary.

NMR Spectroscopy

A sample of **N-Cinnamylpiperidine** (typically 5-25 mg for ^1H NMR and 20-100 mg for ^{13}C NMR) is dissolved in approximately 0.6-0.7 mL of a deuterated solvent, commonly chloroform-d (CDCl_3), in a 5 mm NMR tube. A small amount of tetramethylsilane (TMS) is added as an internal standard ($\delta = 0.00$ ppm). The spectra are recorded on a spectrometer operating at a frequency of 300 MHz or higher for ^1H NMR and 75 MHz or higher for ^{13}C NMR.

IR Spectroscopy

An IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. For a liquid sample like **N-Cinnamylpiperidine**, a thin film is prepared by placing a drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) plates. Alternatively, the spectrum can be recorded using an Attenuated Total Reflectance (ATR) accessory, where a small drop of the sample is placed directly on the ATR crystal. The spectrum is typically recorded over a range of $4000\text{-}400\text{ cm}^{-1}$.

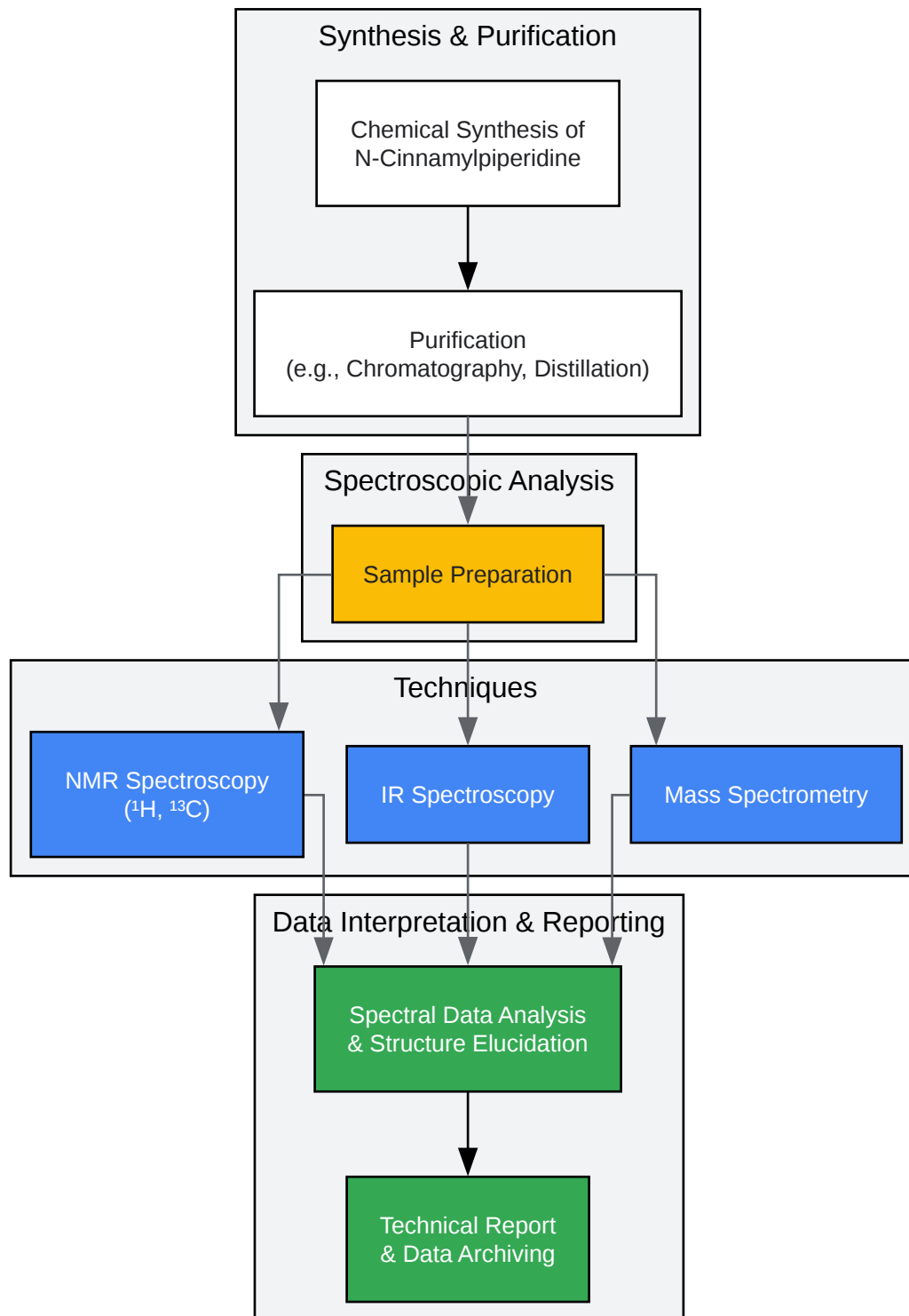
Mass Spectrometry

Mass spectra are typically acquired using a mass spectrometer with an electron ionization (EI) source. A dilute solution of **N-Cinnamylpiperidine** in a volatile organic solvent (e.g., methanol or dichloromethane) is introduced into the instrument. In the EI source, the sample is vaporized and bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation of the molecule. The resulting ions are then separated by a mass analyzer based on their mass-to-charge ratio (m/z) and detected. Gas chromatography-mass spectrometry (GC-MS) is also a common method for the analysis of such compounds.^[1]

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic characterization of a synthesized chemical compound like **N-Cinnamylpiperidine**.

General Workflow for Spectroscopic Analysis



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Caption: Workflow of Spectroscopic Analysis.

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References

- 1. N-Cinnamylpiperidine | C₁₄H₁₉N | CID 5473689 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-Cinnamylpiperidine, (Z)- | C₁₄H₁₉N | CID 12522451 - PubChem [pubchem.ncbi.nlm.nih.gov]
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